

AZ14145845 solubility issues and solutions

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Compound of Interest

Compound Name: AZ14145845

Cat. No.: B12419499

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Technical Support Center: AZ14145845

This technical support center is designed for researchers, scientists, and drug development professionals to address solubility issues and provide clear guidance for the experimental use of **AZ14145845**.

Troubleshooting Guide

This guide provides solutions to common problems encountered when preparing solutions of **AZ14145845**.

Issue 1: The **AZ14145845** powder does not fully dissolve in the primary solvent.

- Possible Cause 1: Inappropriate Solvent or Concentration. While DMSO is the recommended primary solvent, attempting to dissolve the compound at a concentration higher than its solubility limit will result in an incomplete solution.
- Solution 1: Ensure you are using a concentration at or below the recommended solubility limit (see table below). For most in vitro stock solutions, DMSO is the solvent of choice.
- Possible Cause 2: Poor Solvent Quality. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in the DMSO can significantly reduce the solubility of hydrophobic compounds like **AZ14145845**.^[1]
- Solution 2: Use fresh, anhydrous, high-purity DMSO to prepare your stock solution.^[1]

- Possible Cause 3: Insufficient Physical Dissolution. The compound may require energy to overcome crystal lattice forces and fully dissolve.
- Solution 3: Use a bath sonicator or vortexing to aid dissolution. Gentle warming of the solution (not exceeding 50°C) can also be effective.

Issue 2: The compound precipitates when the DMSO stock solution is diluted into an aqueous buffer (e.g., PBS, cell culture medium).

- Possible Cause: This is a common phenomenon known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent is introduced into an aqueous environment where its solubility is much lower.
- Solution: To prevent precipitation, it is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous medium. This gradual change in solvent polarity can help keep the compound in solution. For most cell-based assays, ensure the final concentration of DMSO is less than 0.5% to avoid solvent toxicity.

Frequently Asked Questions (FAQs)

Q1: What is **AZ14145845** and what is its mechanism of action? A1: **AZ14145845** is a highly selective dual inhibitor of Mer and Axl kinase, which are members of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases.^[2] By inhibiting these kinases, **AZ14145845** can block downstream signaling pathways involved in cell proliferation, survival, and migration.

Q2: What is the recommended solvent for preparing a stock solution of **AZ14145845**? A2: Anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for in vitro use.^[1]

Q3: How should I store **AZ14145845**? A3: The solid powder form of **AZ14145845** should be stored at -20°C for up to 3 years. Stock solutions in a solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is highly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[1]

Q4: What are the best practices for preparing solutions for in vivo animal studies? A4: Due to the low aqueous solubility of **AZ14145845**, a simple dilution in saline is not feasible. Co-solvent

systems are required to create a stable formulation for injection. Please refer to the detailed protocols below for specific formulations.

Data Presentation

Quantitative Solubility Data for AZ14145845

Solvent / Formulation	Maximum Concentration	Molar Equivalent (MW: 561.68)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	178.04 mM	Requires sonication; use of newly opened, anhydrous DMSO is critical. [1]
Ethanol	56.17 mg/mL	100 mM	
In Vivo Formulation 1	≥ 5 mg/mL	≥ 8.90 mM	A clear solution is achieved.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline			
In Vivo Formulation 2	≥ 5 mg/mL	≥ 8.90 mM	A clear solution is achieved.
10% DMSO, 90% (20% SBE-β-CD in Saline)			
In Vivo Formulation 3	≥ 5 mg/mL	≥ 8.90 mM	A clear solution is achieved.
10% DMSO, 90% Corn Oil			

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Allow the vial of solid **AZ14145845** to equilibrate to room temperature before opening to prevent moisture absorption.
- Calculate the required volume of anhydrous DMSO. For 1 mg of **AZ14145845**, add 0.1780 mL of DMSO to achieve a 10 mM concentration.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly. Use a bath sonicator for several minutes to ensure the solid is completely dissolved.
- Visually inspect the solution to confirm there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes and store at -80°C.

Protocol 2: Preparation of a Working Solution for In Vivo Use (PEG300/Tween-80 Formulation)

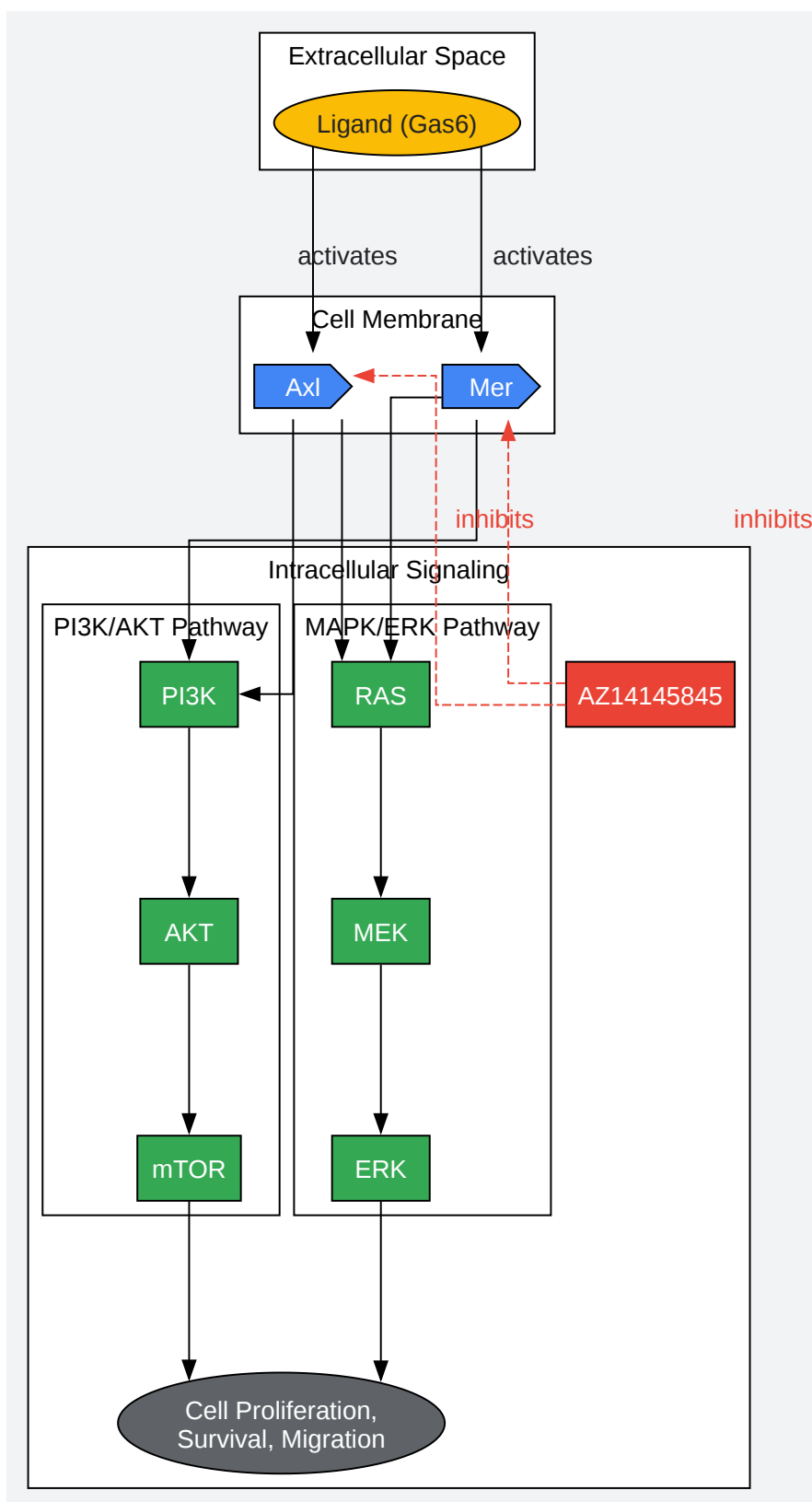
This protocol provides a method to prepare a clear solution for administration.

- Prepare a 50 mg/mL stock solution of **AZ14145845** in anhydrous DMSO.
- To prepare 1 mL of working solution, add each solvent one by one, ensuring the solution is mixed thoroughly after each addition:
 - Add 100 µL of the 50 mg/mL DMSO stock solution to 400 µL of PEG300 and mix evenly.
 - Add 50 µL of Tween-80 to the mixture and mix evenly.
 - Add 450 µL of saline to bring the total volume to 1 mL and mix evenly.^[2]

Mandatory Visualization

Diagram 1: TAM Receptor Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the TAM receptors, Axl and Mer, and indicates the point of inhibition by **AZ14145845**.

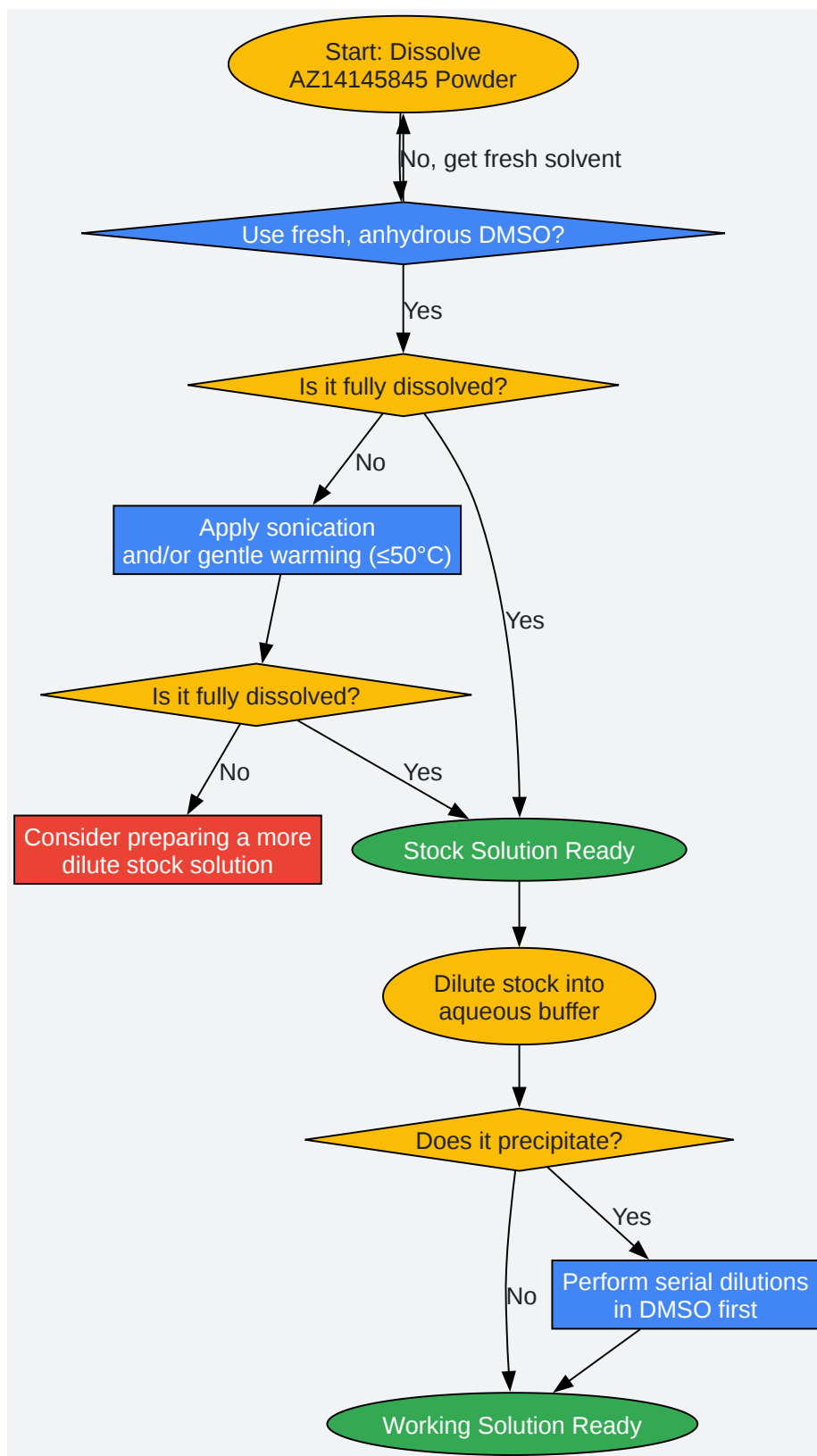


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Caption: Simplified TAM receptor signaling pathway inhibited by **AZ14145845**.

Diagram 2: Troubleshooting Workflow for **AZ14145845** Solubility

This flowchart provides a step-by-step guide to address common solubility challenges.



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Caption: A logical workflow for troubleshooting **AZ14145845** solubility issues.

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References

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